

An In-depth Technical Guide to the Physicochemical Properties of N-Tert-butylacrylamide

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Compound of Interest

Compound Name: *N-Tert-butylacrylamide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **N-Tert-butylacrylamide** (NTBA). The information is curated for researchers, scientists, and professionals in drug development who utilize NTBA in polymer synthesis, hydrogel formation, and other advanced applications. This document summarizes key quantitative data in structured tables, presents detailed experimental protocols for property determination, and includes visualizations to clarify workflows and molecular characteristics.

Core Physicochemical Properties

N-Tert-butylacrylamide is a monofunctional acrylamide monomer notable for its bulky hydrophobic tert-butyl group. This structure imparts unique solubility and thermal stability characteristics to its polymers. A solid, colorless powder with a distinct smell, NTBA is a valuable monomer in the synthesis of polymers for various applications, including drug delivery systems and cell immobilization.^[1]

Identification and Structure

Property	Value	Reference
Chemical Name	N-(tert-Butyl)acrylamide	[2][3]
Synonyms	N-(1,1-Dimethylethyl)-2-propenamide, NTBA, t-Butylacrylamide	[1][2][3]
CAS Number	107-58-4	[1][2][3]
Molecular Formula	C ₇ H ₁₃ NO	[4][5]
Molecular Weight	127.18 g/mol	[1][2][3][5][6]
Chemical Structure	CH ₂ =CHCONHC(CH ₃) ₃	[1][3][6]

Physical and Chemical Properties

A compilation of the key physicochemical data for **N-Tert-butylacrylamide** is presented below. It is important to note that minor variations in reported values can exist due to different experimental conditions and purity levels.

Property	Value	Reference
Appearance	White to off-white crystalline solid/powder	[2][7][8]
Melting Point	126-131 °C	[1][3][7][9]
Boiling Point	~233-236 °C (rough estimate)	[7][8]
Density	0.876 - 1.20 g/cm ³	[1][2][4][8]
Vapor Pressure	0.049 mmHg at 25°C; 0.385 Pa at 25°C	[7][8]
Water Solubility	1 g/L at 30°C; up to 9 g/L at ambient conditions	[6][8][10]
Solubility in Organic Solvents	3.8 g/L at 20°C	[7][8]
pKa	15.11 ± 0.46 (Predicted)	[7][8]
LogP (Octanol-Water Partition Coefficient)	1.1 - 1.478	[8][10]
Flash Point	Not applicable (for the solid)	[1][3]

Experimental Protocols

This section details the methodologies for determining key physicochemical properties of **N-Tert-butylacrylamide**.

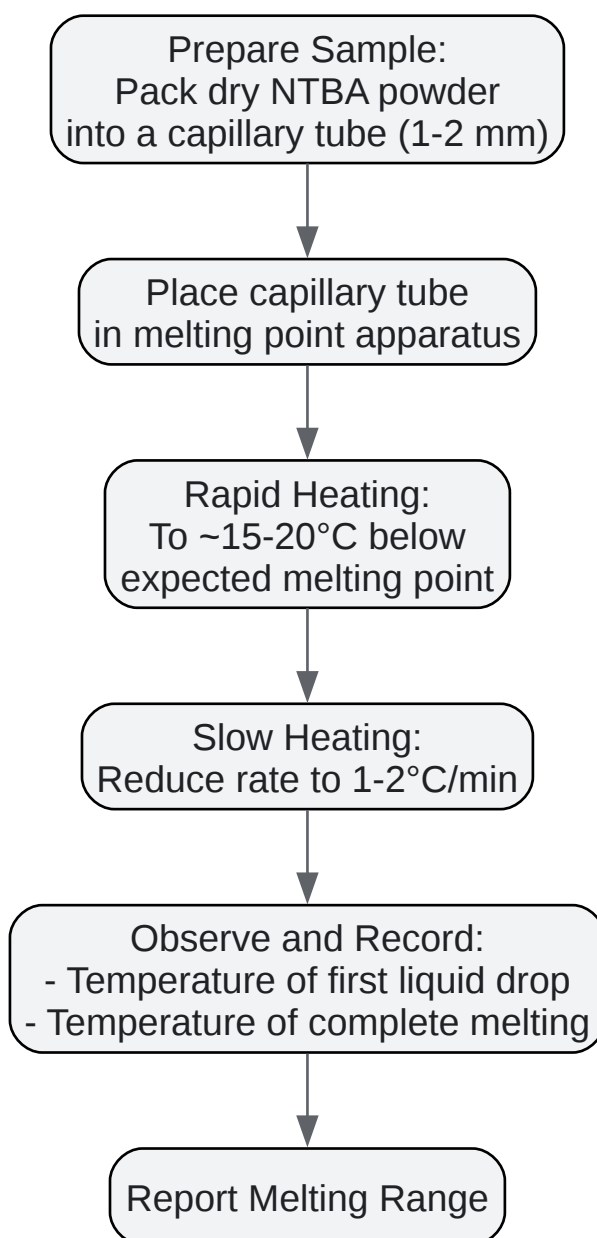
Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. For **N-Tert-butylacrylamide**, a sharp melting range suggests a high degree of purity.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **N-Tert-butylacrylamide** is packed into a capillary tube to a height of 1-2 mm.[8] The tube is then tapped gently to ensure dense packing.[11]

- Apparatus Setup: The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer.[\[1\]](#)
- Heating: The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.[\[1\]](#)[\[11\]](#)
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the melting range.[\[11\]](#) For pure compounds, this range is typically narrow (0.5-1.0°C).[\[1\]](#)



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A simplified workflow for melting point determination.

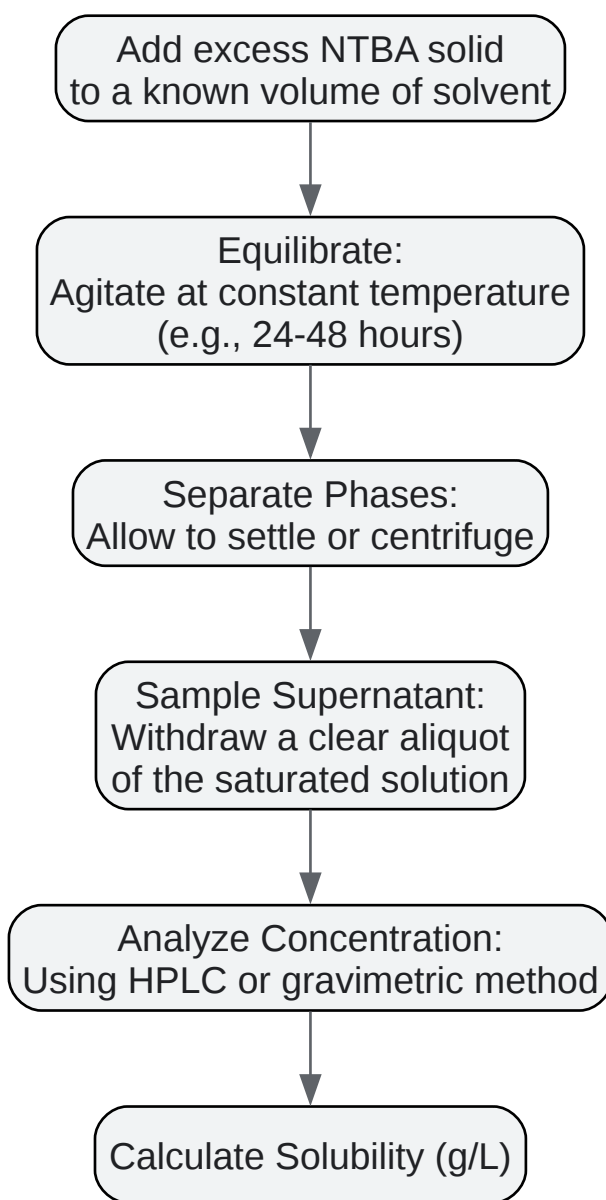
Solubility Determination

The solubility of **N-Tert-butylacrylamide** in various solvents is a key parameter for its application in polymerization and formulation.

Methodology: Shake-Flask Method

This method is considered the gold standard for determining the equilibrium solubility of a compound.

- **Preparation:** An excess amount of solid **N-Tert-butylacrylamide** is added to a known volume of the solvent (e.g., deionized water, ethanol) in a sealed, thermostatted vessel.
- **Equilibration:** The mixture is agitated (e.g., using a shaker bath) at a constant temperature (e.g., 25°C or 30°C) for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- **Quantification:** A carefully measured aliquot of the clear, saturated supernatant is removed. The concentration of **N-Tert-butylacrylamide** in the aliquot is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or a gravimetric method after solvent evaporation.
- **Calculation:** The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/L or mg/mL).



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Workflow for the shake-flask solubility determination method.

LogP (Octanol-Water Partition Coefficient) Determination

LogP is a measure of the lipophilicity of a compound and is crucial for predicting its behavior in biological systems.

Methodology: Shake-Flask Method

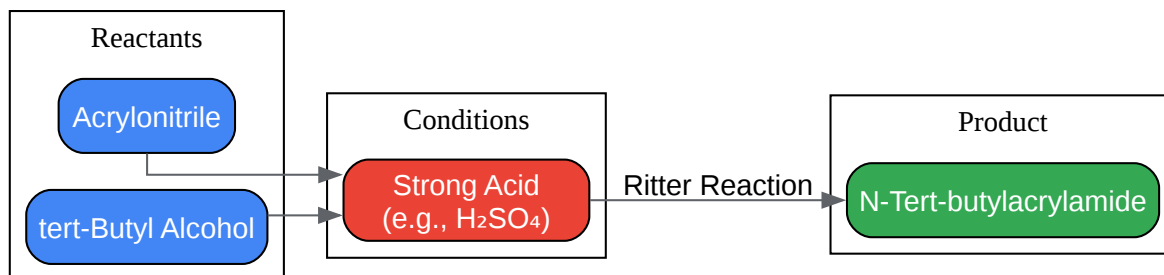
- **Phase Preparation:** Equal volumes of n-octanol and water are mutually saturated by shaking them together for 24 hours, followed by separation.
- **Dissolution:** A known mass of **N-Tert-butylacrylamide** is dissolved in one of the phases (typically the one in which it is more soluble).
- **Partitioning:** A measured volume of the solution is mixed with a measured volume of the other phase in a separatory funnel. The funnel is shaken gently for a set period to allow for partitioning of the solute between the two phases.
- **Equilibration and Separation:** The mixture is allowed to stand until the two phases are clearly separated.
- **Quantification:** The concentration of **N-Tert-butylacrylamide** in both the aqueous and the n-octanol phase is determined using a suitable analytical method like HPLC-UV.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of P.

Synthesis of N-Tert-butylacrylamide

N-Tert-butylacrylamide is commonly synthesized via the Ritter reaction.^[1]

Methodology: Ritter Reaction

- **Reaction Setup:** Acrylonitrile and tert-butyl alcohol are reacted in the presence of a strong acid catalyst, such as sulfuric acid.^[1]
- **Reaction Conditions:** The reaction is typically carried out at controlled temperatures.
- **Purification:** The product, **N-Tert-butylacrylamide**, is then purified, often through crystallization, to remove impurities and unreacted starting materials.



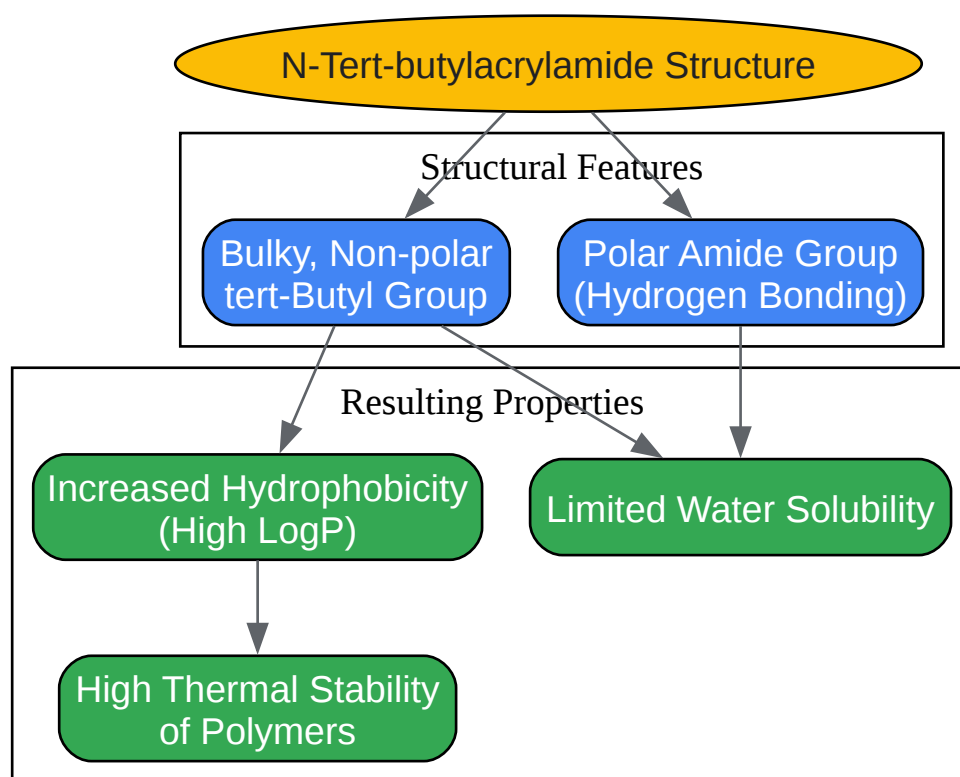
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The Ritter reaction for the synthesis of NTBA.

Structure-Property Relationships

The physicochemical properties of **N-Tert-butylacrylamide** are directly influenced by its molecular structure.

The presence of the bulky, non-polar tert-butyl group is the defining structural feature of NTBA. This group contributes significantly to the molecule's hydrophobic character, which in turn governs its solubility and partitioning behavior. The amide group, on the other hand, provides a degree of polarity and the capacity for hydrogen bonding.



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Relationship between NTBA's structure and its properties.

This guide provides foundational data and methodologies essential for the effective use of **N-Tert-butylacrylamide** in research and development. For further information, consulting the cited references is recommended.

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